

Spectroscopic Profile of (2-Cyclopropyl-ethyl)-isobutyl-amine: A Technical Guide

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Compound of Interest

Compound Name: (2-Cyclopropyl-ethyl)-isobutyl-amine

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Introduction

(2-Cyclopropyl-ethyl)-isobutyl-amine, a secondary amine featuring a unique combination of a cyclopropyl moiety and an isobutyl group, presents a distinct spectroscopic fingerprint. This guide provides an in-depth analysis of the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. In the absence of direct experimental spectra in publicly available literature, this document serves as a robust predictive reference for researchers, scientists, and professionals in drug development and chemical synthesis. The causality behind spectral predictions is explained, drawing upon fundamental principles of spectroscopy and data from analogous structures. This guide is structured to provide both a theoretical understanding and practical protocols for the spectroscopic characterization of this and similar molecules.

Predicted ^1H NMR Spectroscopic Data

The proton NMR spectrum of **(2-Cyclopropyl-ethyl)-isobutyl-amine** is anticipated to display characteristic signals corresponding to the cyclopropyl, ethyl, and isobutyl fragments. The

chemical shifts are influenced by the electron-withdrawing effect of the nitrogen atom and the unique electronic environment of the cyclopropyl ring.

Data Presentation: Predicted ^1H NMR Data

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Predicted Coupling Constant (J, Hz)
-NH-	~1.0 - 2.0	Broad Singlet	1H	N/A
-CH(CH ₃) ₂	~1.7 - 1.9	Multiplet (septet)	1H	~6.7
-N-CH ₂ -CH ₂ -	~2.5 - 2.7	Triplet	2H	~7.0
-N-CH ₂ -CH-	~2.4 - 2.6	Doublet	2H	~6.7
-CH ₂ -CH(C ₂ H ₄)	~1.3 - 1.5	Quartet	2H	~7.0
-CH(CH ₃) ₂	~0.8 - 1.0	Doublet	6H	~6.7
Cyclopropyl -CH-	~0.6 - 0.8	Multiplet	1H	Complex
Cyclopropyl -CH ₂ -	~0.3 - 0.5	Multiplet	2H	Complex
Cyclopropyl -CH ₂ -	~-0.1 - 0.1	Multiplet	2H	Complex

Expertise & Experience: Interpreting the ^1H NMR Spectrum

The predicted ^1H NMR spectrum reveals several key features. The protons on the cyclopropyl ring are expected at unusually high-field (upfield) chemical shifts (δ -0.1 to 0.8 ppm) due to the anisotropic magnetic field generated by the ring currents in the strained three-membered ring. [1] The methylene protons adjacent to the nitrogen atom (-N-CH₂-) are deshielded and appear further downfield (δ ~2.4 - 2.7 ppm) due to the inductive effect of the nitrogen. The isobutyl group should present a characteristic pattern: a doublet for the six equivalent methyl protons and a multiplet (septet) for the single methine proton, arising from coupling to each other. The amine proton (-NH-) is expected to be a broad singlet, and its chemical shift can be highly

variable depending on solvent, concentration, and temperature. Its identity can be confirmed by a D₂O exchange experiment, where the peak would disappear.[2]

Experimental Protocol: ¹H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **(2-Cyclopropyl-ethyl)-isobutyl-amine** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube.
- **Instrument Setup:** Use a 400 MHz or higher field NMR spectrometer. Tune and shim the instrument to ensure optimal field homogeneity.
- **Data Acquisition:** Acquire the ¹H NMR spectrum using a standard pulse sequence. Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans for good signal-to-noise.
- **Data Processing:** Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decay (FID). Calibrate the chemical shift scale using the residual solvent peak as an internal reference.[3]

Predicted ¹³C NMR Spectroscopic Data

The ¹³C NMR spectrum will provide information on the carbon skeleton of the molecule.

Data Presentation: Predicted ¹³C NMR Data

Carbon	Predicted Chemical Shift (δ , ppm)
-N-CH ₂ -CH-	~55-60
-N-CH ₂ -CH ₂ -	~48-52
CH(CH ₃) ₂	~28-32
-CH ₂ -CH ₂ -CH(C ₂ H ₅)	~35-40
CH(CH ₃) ₂	~20-22
Cyclopropyl -CH-	~10-15
Cyclopropyl -CH ₂ -	~4-8

Expertise & Experience: Interpreting the ¹³C NMR Spectrum

The carbons directly attached to the nitrogen atom are expected to be the most downfield in the aliphatic region due to the deshielding effect of the nitrogen. The carbons of the isobutyl group and the ethyl chain will appear at characteristic alkane chemical shifts. The cyclopropyl carbons are anticipated to be significantly upfield, with the methine carbon being slightly more downfield than the methylene carbons.

Experimental Protocol: ¹³C NMR Spectroscopy

- **Sample Preparation:** Use a more concentrated sample than for ¹H NMR (20-50 mg in 0.6-0.7 mL of deuterated solvent) to compensate for the low natural abundance of ¹³C.
- **Instrument Setup:** Use a 100 MHz or higher spectrometer (corresponding to a 400 MHz ¹H frequency).
- **Data Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence. Longer acquisition times are necessary, often requiring several hundred to a few thousand scans. A relaxation delay of 2-5 seconds is typical.
- **Data Processing:** Process the data similarly to the ¹H NMR spectrum. Reference the chemical shifts to the deuterated solvent signal.[\[4\]](#)

Predicted Infrared (IR) Spectroscopic Data

The IR spectrum is crucial for identifying the functional groups present in the molecule.

Data Presentation: Predicted IR Data

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity
N-H Stretch	3300 - 3500	Weak to Medium
C-H Stretch (Alkyl)	2850 - 2960	Strong
C-H Stretch (Cyclopropyl)	~3080, ~3000	Medium
N-H Bend	1550 - 1650	Weak to Medium, often broad
C-N Stretch	1020 - 1250	Medium

Expertise & Experience: Interpreting the IR Spectrum

As a secondary amine, **(2-Cyclopropyl-ethyl)-isobutyl-amine** is expected to show a single, relatively weak N-H stretching absorption in the 3300-3500 cm⁻¹ region.[5][6] This distinguishes it from primary amines, which show two N-H stretching bands, and tertiary amines, which show none.[7][8] The spectrum will be dominated by strong C-H stretching absorptions from the alkyl groups between 2850 and 2960 cm⁻¹. The C-H stretches of the cyclopropyl ring typically appear at slightly higher wavenumbers (~3000-3080 cm⁻¹). A C-N stretching vibration is expected in the fingerprint region, and an N-H bending vibration may also be observed.[9]

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** For a liquid sample, place a small drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to create a thin film.
- **Instrument Setup:** Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- **Data Acquisition:** Record a background spectrum of the empty sample compartment. Then, place the prepared sample in the spectrometer and record the sample spectrum. Typically,

16-32 scans are co-added to improve the signal-to-noise ratio over a range of 4000-400 cm^{-1} .

- Data Analysis: The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Predicted Mass Spectrometry (MS) Data

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound.

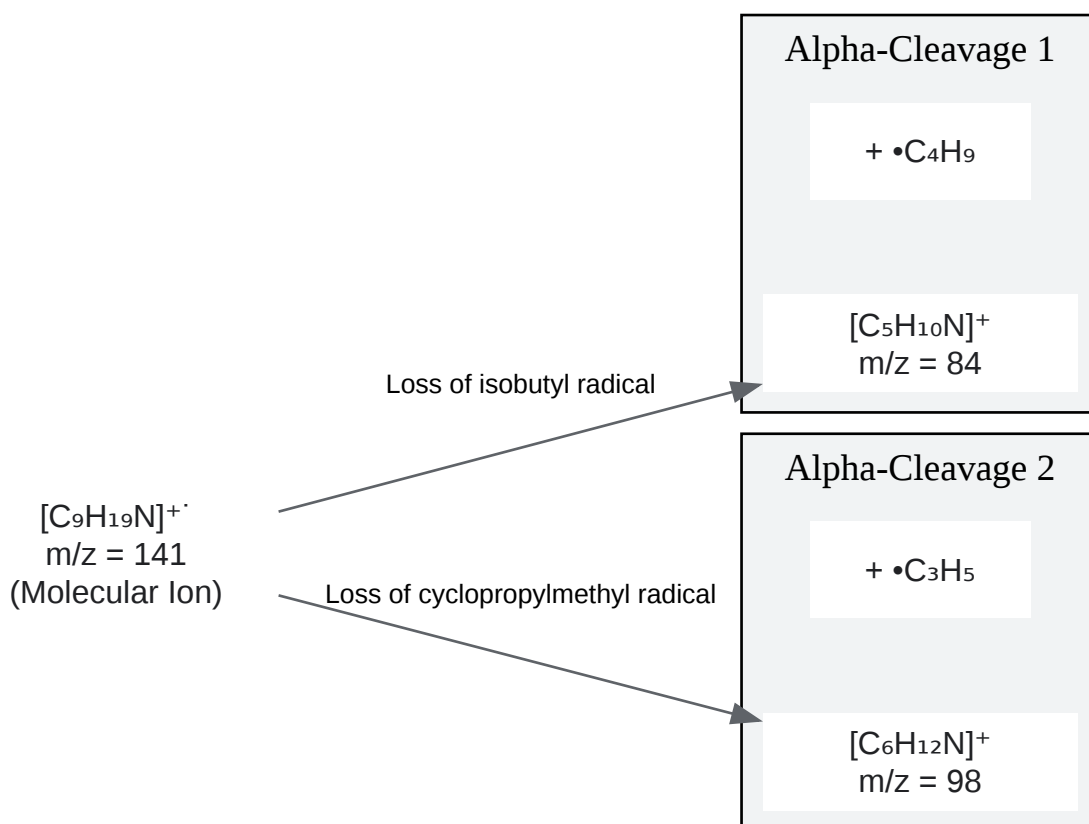
Data Presentation: Predicted Mass Spectrum

m/z	Predicted Fragment Ion	Fragmentation Pathway
141	$[\text{C}_9\text{H}_{19}\text{N}]^+$	Molecular Ion (M^+)
126	$[\text{C}_8\text{H}_{16}\text{N}]^+$	Loss of a methyl radical ($\bullet\text{CH}_3$)
98	$[\text{C}_6\text{H}_{12}\text{N}]^+$	Alpha-cleavage: Loss of an isobutyl radical ($\bullet\text{C}_4\text{H}_9$)
84	$[\text{C}_5\text{H}_{10}\text{N}]^+$	Alpha-cleavage: Loss of a cyclopropylethyl radical ($\bullet\text{C}_5\text{H}_9$)

Expertise & Experience: Interpreting the Mass Spectrum

According to the nitrogen rule, a compound with an odd number of nitrogen atoms will have an odd molecular weight. Therefore, the molecular ion (M^+) for **(2-Cyclopropyl-ethyl)-isobutyl-amine** ($\text{C}_9\text{H}_{19}\text{N}$) is expected at an m/z of 141. The fragmentation of aliphatic amines is dominated by alpha-cleavage, which is the cleavage of a carbon-carbon bond adjacent to the nitrogen atom.^{[10][11]} This process leads to the formation of a stable, resonance-stabilized iminium ion. For **(2-Cyclopropyl-ethyl)-isobutyl-amine**, two primary alpha-cleavage pathways are possible, leading to major fragments at m/z 98 and m/z 84.^{[12][13]}

Mandatory Visualization: Predicted Mass Spectrometry Fragmentation



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Caption: Predicted alpha-cleavage fragmentation pathways for **(2-Cyclopropyl-ethyl)-isobutyl-amine**.

Experimental Protocol: Mass Spectrometry

- **Sample Introduction:** Introduce a dilute solution of the compound into the mass spectrometer, typically via a Gas Chromatograph (GC-MS) for volatile amines.
- **Ionization:** Use Electron Ionization (EI) at a standard energy of 70 eV to induce fragmentation.
- **Mass Analysis:** The resulting ions are separated by a mass analyzer (e.g., a quadrupole) based on their mass-to-charge ratio (m/z).
- **Detection:** The abundance of each ion is measured by a detector, generating the mass spectrum.

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